

An In-depth Technical Guide to the Safe Handling of Fmoc-Phe-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fmoc-Phe-OH

Cat. No.: B7800167

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for N α -(9-Fluorenylmethoxycarbonyl)-L-phenylalanine (**Fmoc-Phe-OH**), a crucial reagent in peptide synthesis and other advanced applications. Adherence to these protocols is essential to ensure personnel safety and maintain the integrity of the compound.

Hazard Identification and Classification

While some safety data sheets (SDS) do not classify **Fmoc-Phe-OH** as hazardous under the Globally Harmonized System (GHS), others indicate potential for irritation. Given the conflicting data, it is prudent to handle the compound as a potential irritant.

GHS Information

Category	Information
GHS Pictogram	GHS07 (Exclamation Mark) - Recommended as a precaution
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.H413: May cause long lasting harmful effects to aquatic life.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.P273: Avoid release to the environment.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Fmoc-Phe-OH** is provided below.

Property	Value
Appearance	White to off-white or beige powder[1]
CAS Number	35661-40-6[1][2][3]
Molecular Formula	C ₂₄ H ₂₁ NO ₄ [1]
Molecular Weight	387.43 g/mol [1]
Melting Point	180 - 187 °C[1][3]
Solubility	Soluble in DMF and NMP; slightly soluble in Chloroform and DMSO[3][4]
Stability	Stable under recommended storage conditions[5]

Safe Handling and Storage Protocols

Proper handling and storage are critical to prevent exposure and maintain the quality of **Fmoc-Phe-OH**.

Engineering Controls

- Ventilation: Handle in a well-ventilated area. Use a fume hood or provide appropriate exhaust ventilation where dust may be formed.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

Equipment	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved eye protection. [1] [2]
Skin Protection	Wear impervious clothing and handle with gloves. Inspect gloves prior to use. [2] [6]
Respiratory Protection	For nuisance levels of dust, use a type N95 (US) or type P1 (EN 143) dust mask. [1]

Handling Procedures

- Avoid contact with skin and eyes.[\[2\]](#)[\[6\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)[\[6\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

Storage Conditions

- General Storage: Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[6\]](#) Keep the container tightly closed.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Recommended Temperature: Recommended storage temperatures vary, with 2-8°C being common for short-term storage.[\[1\]](#)[\[3\]](#) For long-term storage, -20°C is advised to prevent degradation.[\[7\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates a standard workflow for the safe handling of **Fmoc-Phe-OH**, from receipt to disposal.



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Caption: Workflow for the safe handling of **Fmoc-Phe-OH**.

First-Aid and Emergency Procedures

In case of exposure or emergency, follow these first-aid measures and seek medical attention.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1][2]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[1][2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.[1][2]

Spill and Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation.[2][8]
- Environmental Precautions: Prevent product from entering drains.[1][2]
- Containment and Cleanup: Sweep up and shovel into a suitable, closed container for disposal.[1][8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][2]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[1][2]
- Hazardous Combustion Products: Carbon oxides and nitrogen oxides (NO_x).[1]

Disposal Considerations

Dispose of contaminated materials and unused product in accordance with local, state, and federal regulations. Do not allow the product to enter drains or the environment.[1][2]

Toxicological and Ecological Information

- Acute Toxicity: No data available.[1]
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[1]
- Ecological Information: Avoid release to the environment.[2] One source suggests it may cause long-lasting harmful effects to aquatic life.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Fmoc-Phe-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7800167#safety-and-handling-precautions-for-fmoc-phe-oh]

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